

Essential Safety and Operational Guide for Handling 4-Aminophenylboronic Acid

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Compound of Interest

Compound Name: 4-Aminophenylboronic acid

Cat. No.: B1224232

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **4-Aminophenylboronic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

4-Aminophenylboronic acid is classified as a substance that can cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#) Its hydrochloride salt is harmful if swallowed.[\[3\]](#)[\[4\]](#)[\[5\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation[\[1\]](#)[\[2\]](#)
- H302 (for hydrochloride salt): Harmful if swallowed[\[3\]](#)[\[4\]](#)[\[5\]](#)

Signal Word: Warning[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Hazard Pictogram:

- GHS07 (Exclamation Mark)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A full-face shield is recommended if there is a risk of splashing. [1] [6]	To protect eyes from contact, which can cause serious irritation. [6]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. [6] [7]	To prevent skin contact and potential irritation. [6]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat. [6] Fire/flame resistant and impervious clothing is also recommended. [1]	To protect skin from accidental splashes or spills. [6]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. [6] If dust or aerosols are generated, or if exposure limits are exceeded, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (such as a dust mask type N95) should be used. [4] [5] [6] [7]	To prevent respiratory tract irritation. [6] [7]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **4-Aminophenylboronic acid** in a laboratory setting.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[6\]](#)
- Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)[\[8\]](#)
- The work area should be clean and free of clutter.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Handling:

- Avoid all personal contact, including the inhalation of dust or vapors.[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[8\]](#)
- Use non-sparking tools.[\[8\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)

4. Post-Handling:

- Clean the work area to remove any residual chemical.
- Remove any contaminated clothing immediately and wash it before reuse.[\[1\]](#)

- Properly remove and dispose of contaminated PPE as hazardous waste.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[6]
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[6]
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[6]

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash with plenty of water. If skin irritation occurs, get medical help.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[3]

Storage and Disposal Plan

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][8]
- Store locked up.[1]

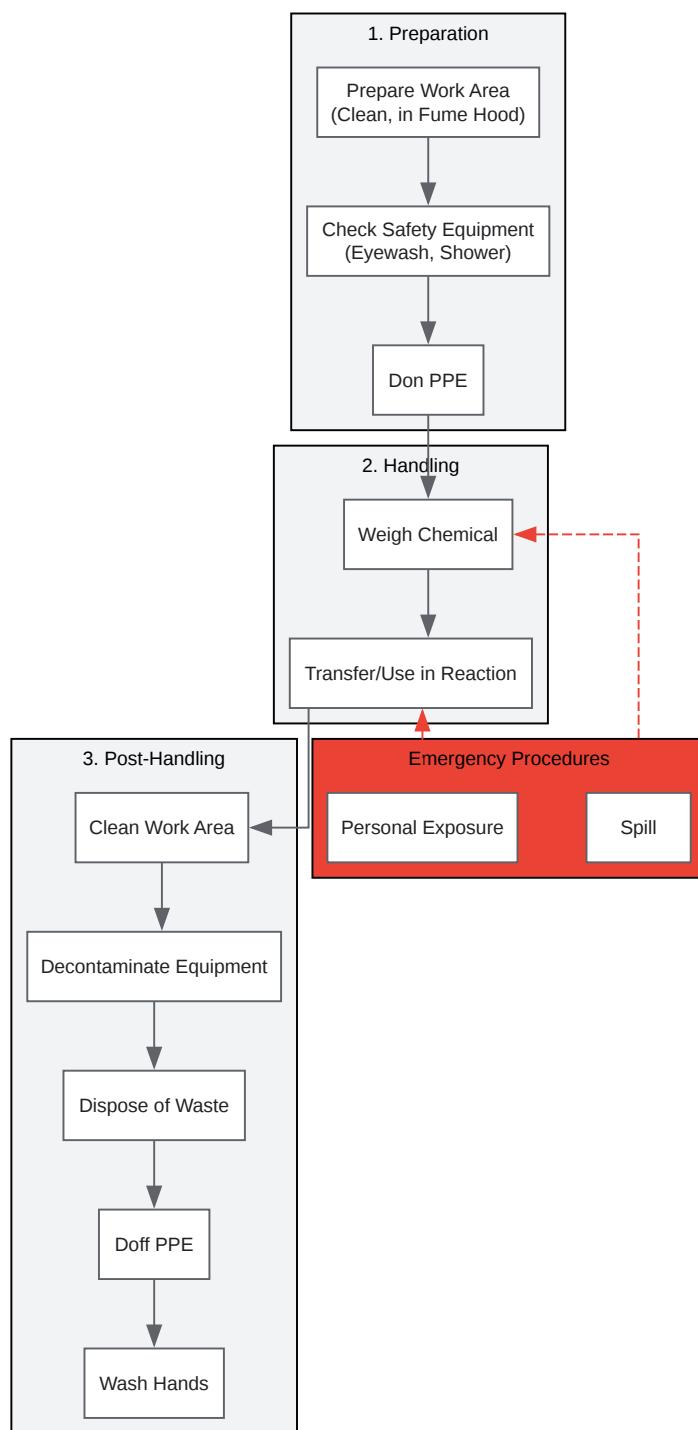
- Store apart from foodstuff containers or incompatible materials.[\[8\]](#)

Disposal:

- All waste generated from the use of **4-Aminophenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[\[6\]](#)
- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations.[\[1\]](#)
- Do not pour waste down the drain.[\[6\]](#) Contaminated materials should be collected in a designated, labeled, and sealed container for hazardous waste.[\[6\]](#)

Workflow for Handling 4-Aminophenylboronic Acid

Workflow for Handling 4-Aminophenylboronic Acid

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Caption: Logical workflow for the safe handling of **4-Aminophenylboronic acid**.

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